

Material Safety Data Sheet and Application Notes for 2-(Carbamimidoylthio)ethanesulfonic Acid

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Compound of Interest

Compound Name:	2-(Carbamimidoylthio)ethanesulfonic acid
Cat. No.:	B124400

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data, potential applications, and relevant protocols for **2-(Carbamimidoylthio)ethanesulfonic acid**. This information is intended to support research, development, and safety protocols in a laboratory setting.

Material Safety Data Sheet (MSDS) Chemical Identification

Property	Value	Reference
Chemical Name	2-(Carbamimidoylthio)ethanesulfonic acid	[1]
Synonyms	Amidinothioureaethanesulfonic acid, 2-(Amidinothio)ethanesulfonic acid, Mesna Impurity A	[1] [2]
CAS Number	25985-57-3	[1]
Molecular Formula	C ₃ H ₈ N ₂ O ₃ S ₂	[1]
Molecular Weight	184.24 g/mol	[1]
Chemical Structure	(Image of the chemical structure can be generated based on the name)	

Physical and Chemical Properties

Property	Value	Reference
Appearance	White to off-white solid	
Melting Point	209-270 °C	[3]
Solubility	Slightly soluble in methanol and water (with heating)	[4]
pKa (Predicted)	1.08 ± 0.50	
LogP	-0.9	[1]

Hazard Identification

There are conflicting reports regarding the GHS hazard classification of **2-(Carbamimidoylthio)ethanesulfonic acid**. While some sources indicate that it does not meet the criteria for hazard classification, others report the following potential hazards:

- Skin Irritation: May cause skin irritation.[2]
- Eye Irritation: May cause serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

It is recommended to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area.

First Aid Measures

Exposure	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Wash the affected area with soap and water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid inhalation of dust. Use in a well-ventilated area.
- Storage: Store in a cool, dry place, away from incompatible materials. Keep container tightly closed. Recommended storage temperature is 2-8 °C.[4]

Application Notes

2-(Carbamimidoylthio)ethanesulfonic acid is primarily known as Mesna Impurity A, a substance related to the uroprotective agent Mesna (Sodium 2-mercaptopethanesulfonate).[2] Mesna is used clinically to prevent hemorrhagic cystitis induced by the chemotherapy agents

cyclophosphamide and ifosfamide.[5][6] The primary mechanism of Mesna's protective effect is the detoxification of acrolein, a urotoxic metabolite of these chemotherapeutic drugs.[5]

The biological activity of **2-(Carbamimidoylthio)ethanesulfonic acid** itself has not been extensively studied. However, as a structural analogue and potential metabolite or degradation product of Mesna, its biological properties are of interest in the context of drug development and safety assessment.

Potential areas of research for this compound include:

- Uroprotective Activity: Investigating whether it retains any of the uroprotective effects of Mesna or if it modulates Mesna's activity.
- Toxicity Studies: Assessing its potential toxicity, particularly in the urinary tract, to understand the safety profile of Mesna formulations where it may be present as an impurity.
- Antioxidant Properties: Evaluating its antioxidant capacity, given that Mesna exhibits antioxidant properties.[7][8]

Experimental Protocols

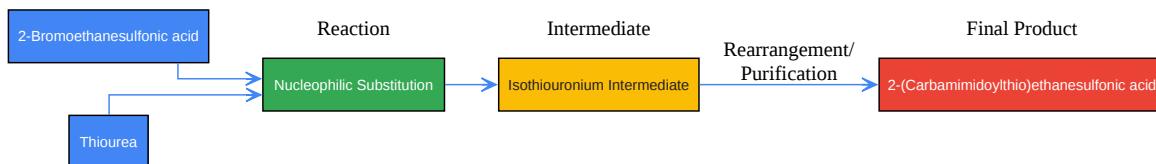
Due to the limited publicly available research on the specific biological activities of **2-(Carbamimidoylthio)ethanesulfonic acid**, detailed experimental protocols for this compound are not well-established. However, researchers can adapt existing protocols used for its parent compound, Mesna, and for general in vitro screening.

Synthesis Protocol

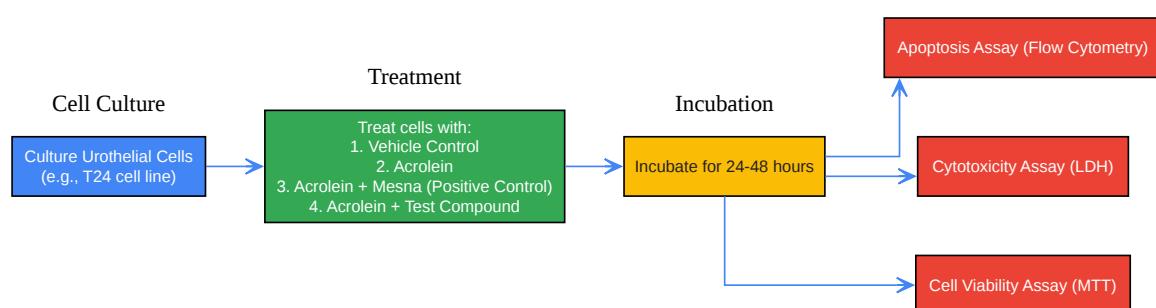
A specific, detailed synthesis protocol for **2-(Carbamimidoylthio)ethanesulfonic acid** is not readily available in the searched literature. However, a general approach for the synthesis of related thiosulfonic acids involves the oxidative coupling of a thiosulfonic acid with an aniline, or the reaction of a bromoalkane with thiourea followed by oxidation.[3][9]

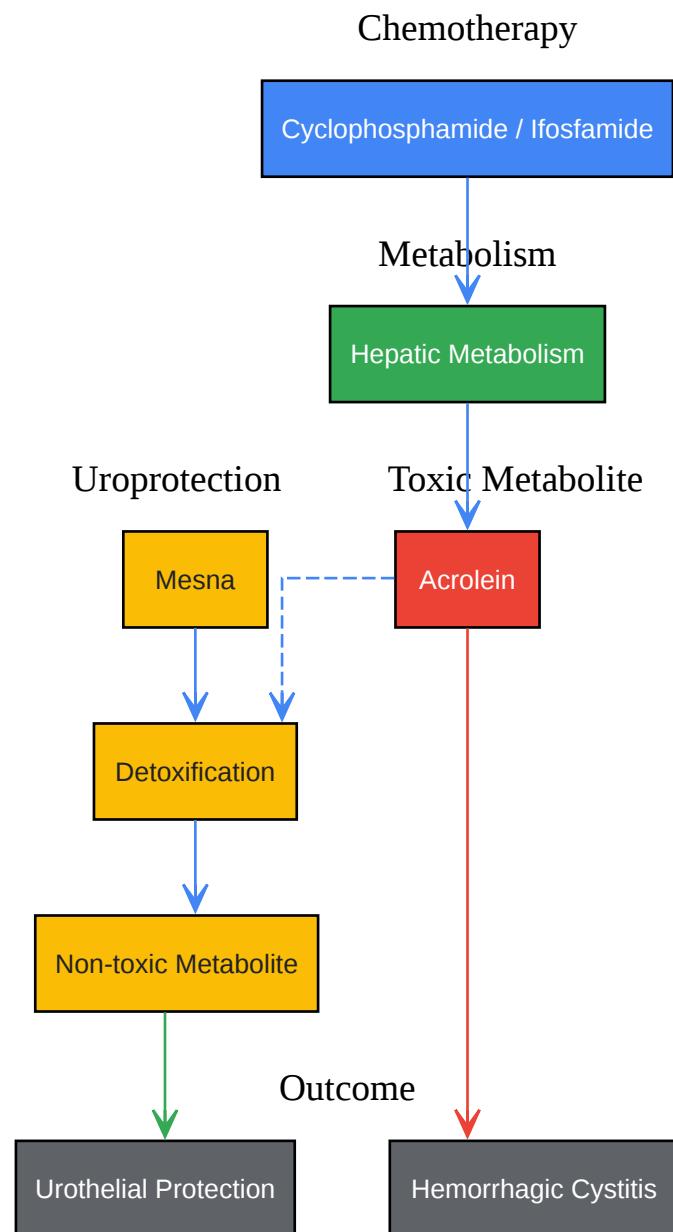
Conceptual Synthesis Workflow:

Starting Materials



Cell Culture





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